

Physical and chemical properties of titanium tetraiodide

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Compound of Interest

Compound Name: Titanium(IV) iodide

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Titanium Tetraiodide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of titanium tetraiodide (TiI_4). It is intended to be a valuable resource for professionals in research, science, and drug development who are working with or considering the use of this compound.

Physical Properties

Titanium tetraiodide is a dark brown to black, volatile solid at room temperature.^{[1][2][3]} It is a rare example of a molecular binary metal iodide, characterized by isolated tetrahedral Ti(IV) centers.^{[1][4]} The strong intermolecular van der Waals forces in titanium tetraiodide contribute to its relatively high melting and boiling points compared to its lighter halide counterparts like titanium tetrachloride.^{[1][4]}

Table 1: Physical Properties of Titanium Tetraiodide

Property	Value	References
Molecular Formula	TiI ₄	[1][2]
Molar Mass	555.485 g/mol	[1][5]
Appearance	Red-brown to dark brown or black crystals/powder	[1][2][3]
Melting Point	150 °C (423 K)	[1][6]
Boiling Point	377 °C (650 K)	[1][6]
Density	4.3 g/cm ³	[1][6]
Crystal Structure	Cubic (metastable) and Monoclinic (stable)	[1]
Coordination Geometry	Tetrahedral	[1][2]
Ti-I Bond Distance	261 pm	[1]
Dipole Moment	0 D	[1][4]

Chemical Properties

Titanium tetraiodide is a highly reactive compound, particularly in the presence of moisture.[3] Its chemical behavior is characterized by its Lewis acidity and susceptibility to hydrolysis and reduction.

- **Hydrolysis:** TiI₄ undergoes violent hydrolysis in water to form titanium dioxide and hydrogen iodide.[1][3] This reactivity necessitates handling in a dry, inert atmosphere.[3]
- **Solubility:** It is soluble in several organic solvents, including dichloromethane (CH₂Cl₂), chloroform (CHCl₃), and carbon disulfide (CS₂).[1][4] There are two polymorphs of TiI₄, one of which is highly soluble in organic solvents.[1] The solubility in benzene has been reported as 32.7 g/L and in cyclohexane as 24.4 g/L at 23 °C for the cubic modification.
- **Lewis Acidity:** Similar to other titanium tetrahalides, TiI₄ acts as a Lewis acid, forming adducts with Lewis bases.[1][4]

- **Reactivity with Alkenes and Alkynes:** In solution, it reacts with alkenes and alkynes, leading to the formation of organoiodine derivatives.[\[1\]](#)[\[4\]](#)
- **Reduction:** Titanium tetraiodide can be reduced. When this reduction is carried out in the presence of titanium metal, it can form polymeric titanium(III) and titanium(II) derivatives.[\[1\]](#)[\[4\]](#)

Crystal Structure

Titanium tetraiodide is known to exist in two crystalline forms.

- **Cubic Modification:** This form, belonging to the space group $Pa\bar{3}-Th6$, is typically formed when TiI_4 crystallizes from a melt or a supersaturated solution. It is, however, metastable at room temperature. In this structure, the Ti-I distance is 261 pm.[\[1\]](#)
- **Monoclinic Modification:** The stable form of titanium tetraiodide has a monoclinic crystal structure. This structure is less well-defined but results from a crystallographic transformation of the cubic form.

The transition between these two forms can occur over a period ranging from days to months.

Experimental Protocols

Several methods for the synthesis of titanium tetraiodide have been reported.

Method 1: Direct Combination of Elements

This method involves the direct reaction of titanium metal with iodine.[\[1\]](#)

- **Procedure:**
 - Carefully dried and degassed titanium metal powder and dried iodine are placed in separate legs of a U-shaped Pyrex tube.
 - The tube is cooled, evacuated, and sealed.
 - A small amount of titanium powder is transferred to the iodine-containing leg, which is then heated above the melting point of iodine to initiate the reaction.

- The reaction is highly exothermic and should be carried out with caution, transferring small portions of titanium at a time.
- Once the reaction is complete, the product is homogenized by heating both legs of the tube above the melting point of TiI_4 (150 °C) and moving the molten product back and forth.
- The tube is then heated in a muffle furnace at 250 °C for several hours and cooled slowly.

Method 2: Halogen Exchange

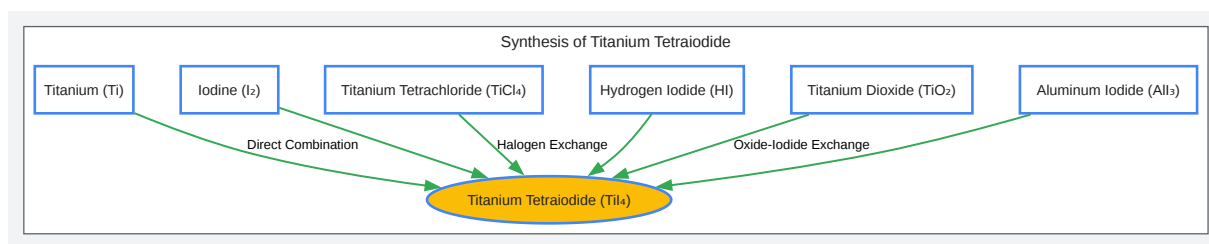
This method involves a halogen exchange reaction between titanium tetrachloride (TiCl_4) and hydrogen iodide (HI).

- Procedure:
 - A reaction flask is charged with titanium tetrachloride.
 - The flask is heated with stirring, and dry hydrogen iodide gas is introduced at a constant rate over several hours as the temperature is gradually increased.

Method 3: Oxide-Iodide Exchange

This method utilizes the reaction of titanium dioxide (TiO_2) with aluminum triiodide (AlI_3).^{[1][7]}

- Procedure:
 - A mixture of titanium dioxide and aluminum triiodide (or a mixture of aluminum powder and iodine) is heated in an inert atmosphere.^[7]
 - The reaction is initiated by gentle heating and can be vigorous.^[7]
 - The resulting titanium tetraiodide is separated, for example, by distillation.^[7]



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Caption: Synthesis pathways for titanium tetraiodide.

Spectroscopic Data

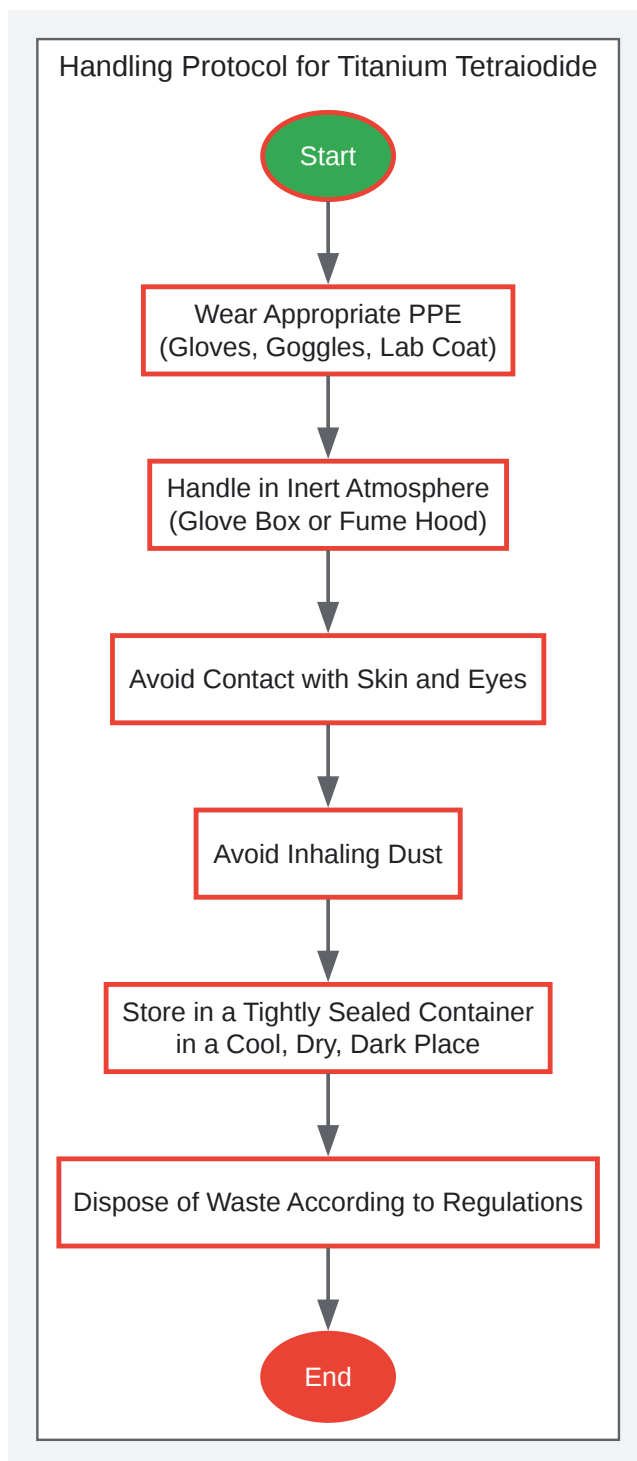
The UV-visible spectrum of titanium tetraiodide has been reported. In benzene and cyclohexane solutions, it exhibits characteristic absorption peaks. The separation between the two longest wavelength peaks in the spectrum has been interpreted as corresponding to the energy difference between the d orbitals of titanium in a tetrahedral coordination environment.

Safety and Handling

Titanium tetraiodide is a hazardous substance that requires careful handling.

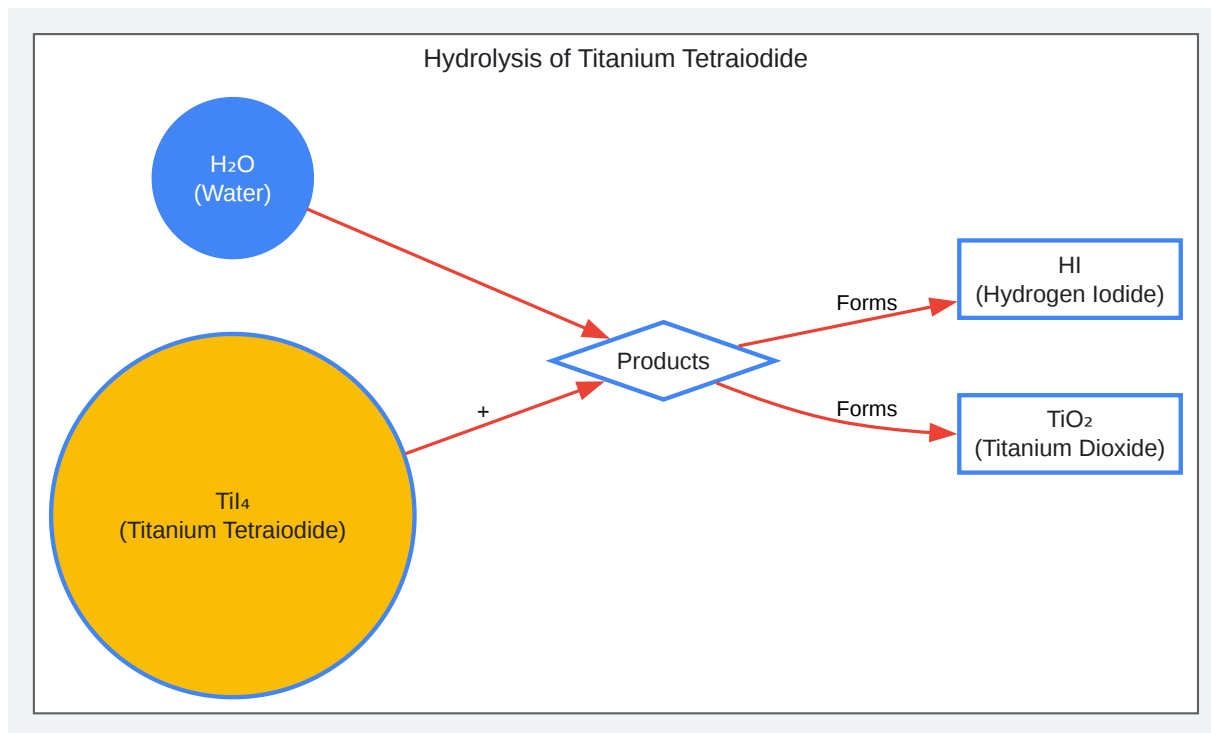
- Hazards: It is corrosive and causes severe skin burns and eye damage.[8][9] It may also cause respiratory irritation.[8] The compound reacts violently with water.[1]
- Precautions:
 - Handle in a well-ventilated area, preferably in a glove box or under an inert atmosphere to prevent contact with moisture and air.[9][10]
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (neoprene or nitrile rubber), chemical goggles or a face shield, and protective clothing.[8][9]
 - Avoid breathing dust. A NIOSH-certified respirator may be required.[8]
 - Store in a tightly closed container in a dry, cool, and well-ventilated place, away from heat and moisture.[9][11] It is also light-sensitive.[10]

- First Aid:
 - In case of skin contact, immediately remove contaminated clothing and wash the affected area with soap and water.[\[9\]](#)
 - For eye contact, rinse cautiously with water for several minutes.[\[9\]](#)
 - If inhaled, move the person to fresh air.[\[9\]](#)
 - If swallowed, rinse the mouth but do not induce vomiting.[\[9\]](#)
 - In all cases of exposure, seek immediate medical attention.[\[10\]](#)



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Caption: General handling workflow for titanium tetraiodide.



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Caption: Reaction pathway for the hydrolysis of TiI₄.

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